

In-Depth Technical Safety Guide for 7-Hydroxyloxapine-d8

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Compound of Interest

Compound Name: 7-Hydroxy loxapine-d8

CAS No.: 1189455-63-7

Cat. No.: B15616646

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This technical guide provides a comprehensive overview of the safety data for 7-Hydroxyloxapine-d8, a deuterated metabolite of the antipsychotic drug Loxapine. Designed for researchers, scientists, and drug development professionals, this document synthesizes available safety information, handling procedures, and toxicological data. Given the limited specific safety data for 7-Hydroxyloxapine-d8, this guide also incorporates information from its non-deuterated parent compound, Loxapine, and its isomer, 8-Hydroxyloxapine, to provide a more complete safety profile.

Section 1: Chemical Identification and Physical Properties

7-Hydroxyloxapine-d8 is primarily used as an internal standard in pharmacokinetic and metabolic studies of Loxapine.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Chemical Name	2-chloro-11-(4-methylpiperazin-1-yl-d8)-dibenzo[b,f][1][2]oxazepin-7-ol	[1]
CAS Number	37081-75-7 (unlabeled)	[1][2][3][4]
Molecular Formula	C ₁₈ H ₁₀ D ₈ ClN ₃ O ₂	[1]
Molecular Weight	351.86 g/mol	[1]
Appearance	Solid	[1]
Melting Point	Not determined	[5]
Boiling Point	Not determined	[5]
Solubility	Not determined	[5]

Section 2: Hazard Identification and Classification

According to a Safety Data Sheet from Santa Cruz Biotechnology, 7-Hydroxyloxapine-d8 is not classified as a dangerous substance or mixture according to the Globally Harmonized System (GHS) and is not considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122).[1] However, it is important to note that the same SDS states that 100% of the mixture consists of ingredient(s) of unknown toxicity.[1] Therefore, it should be handled with the care due to a novel chemical substance with an incomplete toxicological profile.

The parent compound, Loxapine, is classified as an antipsychotic drug.[6] An SDS for the related compound, 8-hydroxy Loxapine, indicates that it is toxic if swallowed.[5]

Section 3: Toxicological Information

Specific toxicological data for 7-Hydroxyloxapine-d8 is largely unavailable.[1] The toxicological properties of the parent compound, Loxapine, are more extensively documented and provide valuable insight.

Toxicological Endpoint	Data for Loxapine	Source
Acute Toxicity (Oral)	LD50: 65 mg/kg (mouse)	PubChem
Primary Irritant Effect	No irritant effect on skin or eyes reported for 8-hydroxy Loxapine.	[5]
Sensitization	No sensitizing effects known for 8-hydroxy Loxapine.	[5]
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP for 8-hydroxy Loxapine.	[5]
Reproductive Toxicity	Not determined	
Specific Target Organ Toxicity	Not determined	

Loxapine metabolism occurs in the liver and involves hydroxylation to form active metabolites, including 7-hydroxyloxapine and 8-hydroxyloxapine.[7]

Section 4: Handling and Storage

Proper handling and storage procedures are essential to ensure the safety of laboratory personnel and the integrity of the compound.

Aspect	Recommendation	Source
Handling	Handle in accordance with good industrial hygiene and safety practice.[1] Avoid dust formation.[1] Avoid contact with skin and eyes.[8]	[1][8]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] Store at 4°C.[1]	[1]
Incompatible Materials	Strong oxidizing agents.[1]	[1]

Section 5: First-Aid Measures

In case of exposure, the following first-aid measures are recommended based on the SDS for 7-Hydroxyloxapine-d8 and related compounds.[1][5]

Exposure Route	First-Aid Measure	Source
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	[1]
Skin Contact	Wash skin with soap and water.	[1]
Eye Contact	Wash with plenty of water.	[1]
Ingestion	Never give anything by mouth to an unconscious person. Clean mouth with water.	[1]

Section 6: Personal Protective Equipment

To minimize exposure, appropriate personal protective equipment (PPE) should be worn when handling 7-Hydroxylozapine-d8.

PPE Type	Recommendation	Source
Eye/Face Protection	Wear safety glasses with side shields (or goggles).	[1]
Skin Protection	Wear protective gloves and protective clothing.	[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn.	[1]

Section 7: Experimental Protocols and Methodologies

While specific experimental protocols for the synthesis of 7-Hydroxylozapine-d8 are proprietary, its primary application is as an internal standard in analytical methods. A common methodology for the quantification of Loxapine and its metabolites in biological matrices is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

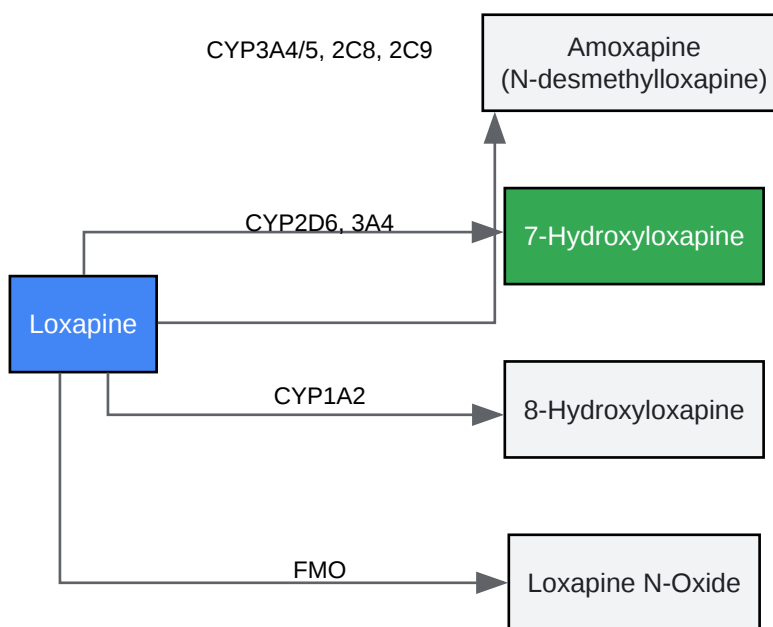
General LC-MS/MS Protocol Outline:

- Sample Preparation: Protein precipitation of the biological sample (e.g., plasma) followed by solid-phase extraction.
- Chromatographic Separation: Use of a C18 reverse-phase column with a gradient elution of mobile phases (e.g., acetonitrile and water with formic acid).
- Mass Spectrometric Detection: Triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for 7-Hydroxylozapine and 7-Hydroxylozapine-d8 would be monitored.

Section 8: Visualizations

Loxapine Metabolism Pathway

The following diagram illustrates the metabolic pathway of Loxapine, leading to the formation of 7-Hydroxyloxapine and other metabolites.

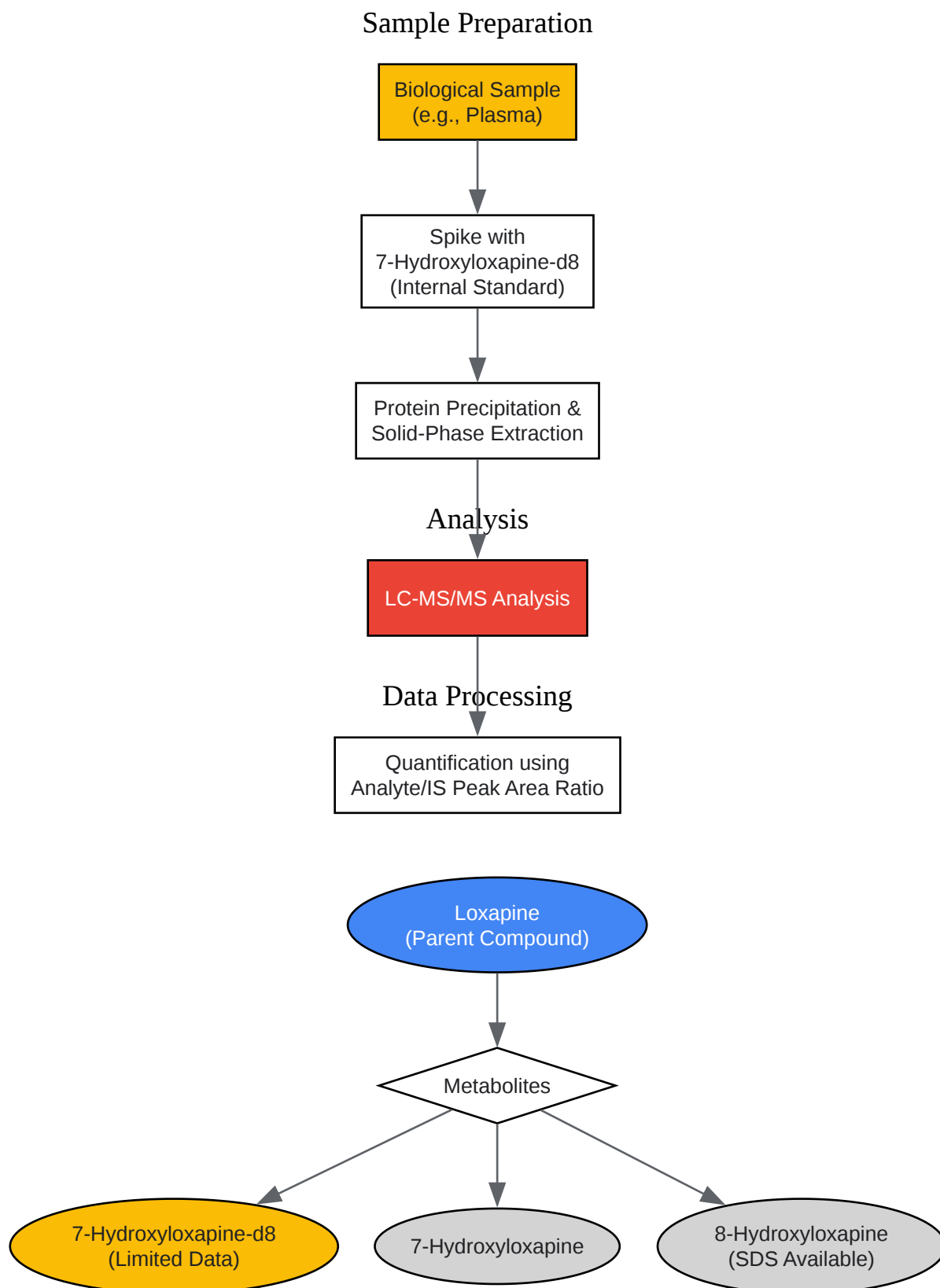


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Caption: Metabolic pathways of Loxapine.

Experimental Workflow for Bioanalysis

This diagram outlines a typical workflow for the analysis of 7-Hydroxyloxapine in biological samples using an internal standard.



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. 7-Hydroxy Loxapine | CAS No- 37081-75-7 | Simson Pharma Limited [simsonpharma.com]
- 3. calpaclab.com [calpaclab.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Loxapine - Wikipedia [en.wikipedia.org]
- 7. Loxapine | C₁₈H₁₈ClN₃O | CID 3964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
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